

Application Notes and Protocols for Pigment Yellow 182 in Water-Based Inks

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Compound of Interest

Compound Name: Pigment Yellow 182

Cat. No.: B1619675

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For Researchers, Scientists, and Formulation Professionals

These application notes provide a comprehensive overview of the use of C.I. **Pigment Yellow 182**, a single azo organic pigment, in the formulation of water-based inks. This document includes key physical and chemical properties, a guideline formulation for a water-based flexographic ink, and detailed experimental protocols for pigment dispersion, ink preparation, and performance evaluation.

Introduction to Pigment Yellow 182

Pigment Yellow 182 (C.I. 128300) is a brilliant, heat-resistant organic pigment valued for its good lightfastness and solvent resistance.^{[1][2]} Its characteristics make it a suitable candidate for use in various ink and coating applications, including environmentally friendly water-based systems. One supplier, Sudarshan Chemical Industries, markets it as an easily dispersible pigment ideal for water-based inks, highlighting its excellent performance in low-viscosity formulations and superior rheological control.^[3]

Properties of Pigment Yellow 182

A summary of the known quantitative and qualitative properties of **Pigment Yellow 182** is presented below. These properties are crucial for formulation design, particularly for determining the appropriate type and amount of dispersing agent and binder.

Table 1: Physical and Chemical Properties of C.I. **Pigment Yellow 182**

Property	Value	Reference
C.I. Name	Pigment Yellow 182	[1][2]
C.I. Number	128300	[1][2]
CAS Number	67906-31-4	[1][2]
Chemical Class	Single Azo	[1][2]
Molecular Formula	C ₂₂ H ₂₀ N ₆ O ₈	[1][2]
Molecular Weight	496.43 g/mol	[1][2]
Appearance	Brilliant yellow powder	[1][2]
Density	1.49 g/cm ³	[4]
Water Solubility	Insoluble (2.3E-3 g/L at 25°C)	[4]
Oil Absorption	Data not available in search results	
Specific Surface Area (BET)	Data not available in search results	
Lightfastness (Blue Wool Scale)	7 (1-8 scale, where 8 is excellent)	[1][2]
Heat Resistance	150°C (for 30 minutes)	[1][2]
Sodium Carbonate (5%) Resistance	5 (1-5 scale, where 5 is excellent)	[1][2]
Muriatic Acid (5%) Resistance	5 (1-5 scale, where 5 is excellent)	[1][2]

Formulation of Water-Based Inks with Pigment Yellow 182

The development of a stable and high-performance water-based ink requires careful selection of pigments, dispersants, binders (resins), and various additives to control properties like viscosity, drying speed, and surface tension.

Guideline Formulation

While a specific formulation for **Pigment Yellow 182** was not found in the available literature, the following table provides a typical starting point formulation for a water-based yellow flexographic ink, based on general industry knowledge for organic pigments.^{[1][5][6]} Note: Optimization, particularly of the dispersant and pigment loading, is essential.

Table 2: Guideline Starting Point Formulation for Water-Based Yellow Flexographic Ink

Component	Function	Weight Percentage (%)
Pigment Yellow 182	Colorant	14.0 - 18.0
Polymeric Dispersant	Pigment wetting and stabilization	2.0 - 4.0
Styrene-Acrylic Copolymer Emulsion (Binder)	Film formation, adhesion, gloss	40.0 - 50.0
Deionized Water	Primary Solvent	20.0 - 30.0
Propylene Glycol (Co-solvent/Humectant)	Drying retarder, improves flow	3.0 - 7.0
Defoamer (e.g., Silicone-based)	Foam control during production and printing	0.2 - 0.5
Wax Emulsion (e.g., Polyethylene wax)	Improves slip and rub resistance	2.0 - 4.0
Amine (e.g., Ammonia or AMP-95)	pH adjustment and resin solubilization	0.5 - 1.0 (to pH 8.5-9.5)
Surfactant (Wetting Agent)	Reduces surface tension for substrate wetting	0.1 - 0.5
Biocide	Prevents microbial growth	0.1 - 0.2
Total	100.0	

Key Formulation Considerations

- **Pigment Dispersion:** The primary challenge in formulating water-based inks is achieving a fine and stable dispersion of the hydrophobic pigment particles in the aqueous medium. This is accomplished using high-shear mixing and a suitable polymeric dispersant. The dispersant adsorbs onto the pigment surface, preventing re-agglomeration through steric or electrostatic stabilization.
- **Binder Selection:** Styrene-acrylic copolymer emulsions are widely used in water-based flexographic inks due to their excellent film-forming properties, adhesion to various substrates, and good water resistance.[\[1\]](#)
- **pH Control:** The pH of the ink system is critical and should typically be maintained between 8.5 and 9.5.[\[7\]](#) This ensures the stability of the acrylic resin (which is often alkali-soluble) and the overall ink system. Amines like ammonia or 2-amino-2-methyl-1-propanol (AMP-95) are used for pH adjustment.
- **Additives:** A range of additives is essential to achieve the final desired ink properties. Defoamers prevent air entrapment, waxes improve surface durability, and humectants like propylene glycol control the drying rate.[\[6\]](#)

Experimental Protocols

The following protocols outline the procedures for preparing a pigment dispersion, formulating the final ink, and evaluating its key performance characteristics.

Protocol 1: Preparation of Pigment Yellow 182 Dispersion (Pigment Concentrate)

This protocol describes the dispersion of **Pigment Yellow 182** in water using a high-speed disperser and media mill.

Objective: To create a stable, finely-milled pigment concentrate.

Materials & Equipment:

- **Pigment Yellow 182**
- Polymeric dispersant

- Deionized water
- Defoamer
- High-speed disperser (e.g., Cowles dissolver)
- Media mill (e.g., bead mill) with zirconium oxide beads (0.8-1.2 mm)
- Laboratory balance
- Beaker

Procedure:

- Premixing:
 1. In a beaker, weigh the deionized water, polymeric dispersant, and defoamer.
 2. Place the beaker under the high-speed disperser and mix at low speed until all components are homogenous.
 3. Slowly add the **Pigment Yellow 182** powder to the vortex while gradually increasing the mixing speed to 1,500-2,000 rpm.
 4. Continue mixing for 20-30 minutes to ensure the pigment is fully wetted.
- Milling:
 1. Transfer the premix into the chamber of the bead mill.
 2. Mill the dispersion at a suitable speed, monitoring the temperature to keep it below 40°C to prevent any potential degradation of components.
 3. Periodically take a small sample and measure the fineness of grind using a Hegman gauge.
 4. Continue milling until the desired fineness of grind is achieved (typically <10 µm for flexographic inks).

5. Filter the resulting pigment concentrate to remove the grinding media.

Protocol 2: Formulation of the Final Water-Based Ink

Objective: To produce the final ink by letting down the pigment concentrate with the binder and other additives.

Materials & Equipment:

- **Pigment Yellow 182** concentrate (from Protocol 4.1)
- Styrene-acrylic copolymer emulsion
- Propylene glycol
- Wax emulsion
- Surfactant
- Amine for pH adjustment
- Biocide
- Deionized water
- Low-speed laboratory mixer with a propeller blade
- pH meter
- Viscometer (e.g., Brookfield or Zahn cup)

Procedure:

- In a mixing vessel, add the styrene-acrylic emulsion, propylene glycol, wax emulsion, surfactant, biocide, and the remaining deionized water.
- Begin gentle mixing.
- Slowly add the prepared **Pigment Yellow 182** concentrate to the vessel while mixing.

- Continue mixing for 15-20 minutes until the mixture is completely uniform.
- Measure the pH of the ink. If it is below 8.5, slowly add the amine dropwise while mixing until the pH is within the target range of 8.5-9.5.
- Measure the viscosity of the final ink. Adjust with small amounts of deionized water if necessary, although this may affect other properties.
- Allow the ink to sit for at least one hour before conducting performance tests to allow any entrapped air to escape.

Protocol 3: Performance Evaluation of the Final Ink

Objective: To characterize the physical and print performance properties of the formulated ink.

Table 3: Ink Performance Evaluation Methods

Parameter	Test Method	Equipment	Procedure
Color Strength & Lab* Value	Spectrophotometric Analysis	Spectrophotometer	1. Draw down a film of the ink on a standard substrate (e.g., Leneta card).2. Allow the film to dry completely.3. Measure the L, a, and b* values using a spectrophotometer.4. Compare to a standard or a previous batch to calculate color difference (ΔE). [8]
Viscosity	Rotational Viscometry or Efflux Cup	Rotational Viscometer (e.g., Brookfield) or Zahn/Ford Cup	1. Rotational: Measure the viscosity at a specified shear rate (e.g., 60 rpm) and temperature (25°C).2. Efflux Cup: Measure the time it takes for a specific volume of ink to flow through the orifice of the cup.[8]
pH	Potentiometric Measurement	Calibrated pH Meter	1. Immerse the pH electrode into the ink sample.2. Allow the reading to stabilize and record the value. [8]
Fineness of Grind	Hegman Gauge	Hegman Gauge (Scraper Fineness Gauge)	1. Place a small amount of ink in the deep end of the gauge's channel.2. Draw the scraper

blade firmly and evenly down the length of the gauge.3. Immediately observe at a low angle to find the point where a significant number of specks or scratches appear. Read the value from the scale.

Stability (Heat Age)

Oven Stability Test

Laboratory Oven

1. Place a sealed sample of the ink in an oven at a specified temperature (e.g., 50°C) for a set period (e.g., 7 days).2. After cooling to room temperature, re-measure viscosity, pH, and fineness of grind. Compare to the initial values to assess stability.

Adhesion

Tape Test (ASTM D3359)

Cross-hatch cutter, pressure-sensitive tape

1. Apply the ink to the intended substrate and allow it to cure fully.2. Make a series of perpendicular cuts through the ink film to the substrate.3. Apply standard pressure-sensitive tape over the grid and peel it off rapidly.4. Evaluate the grid area for the removal of ink and classify the adhesion

according to the
ASTM scale.

Water Resistance

Water Spot/Immersion
Test

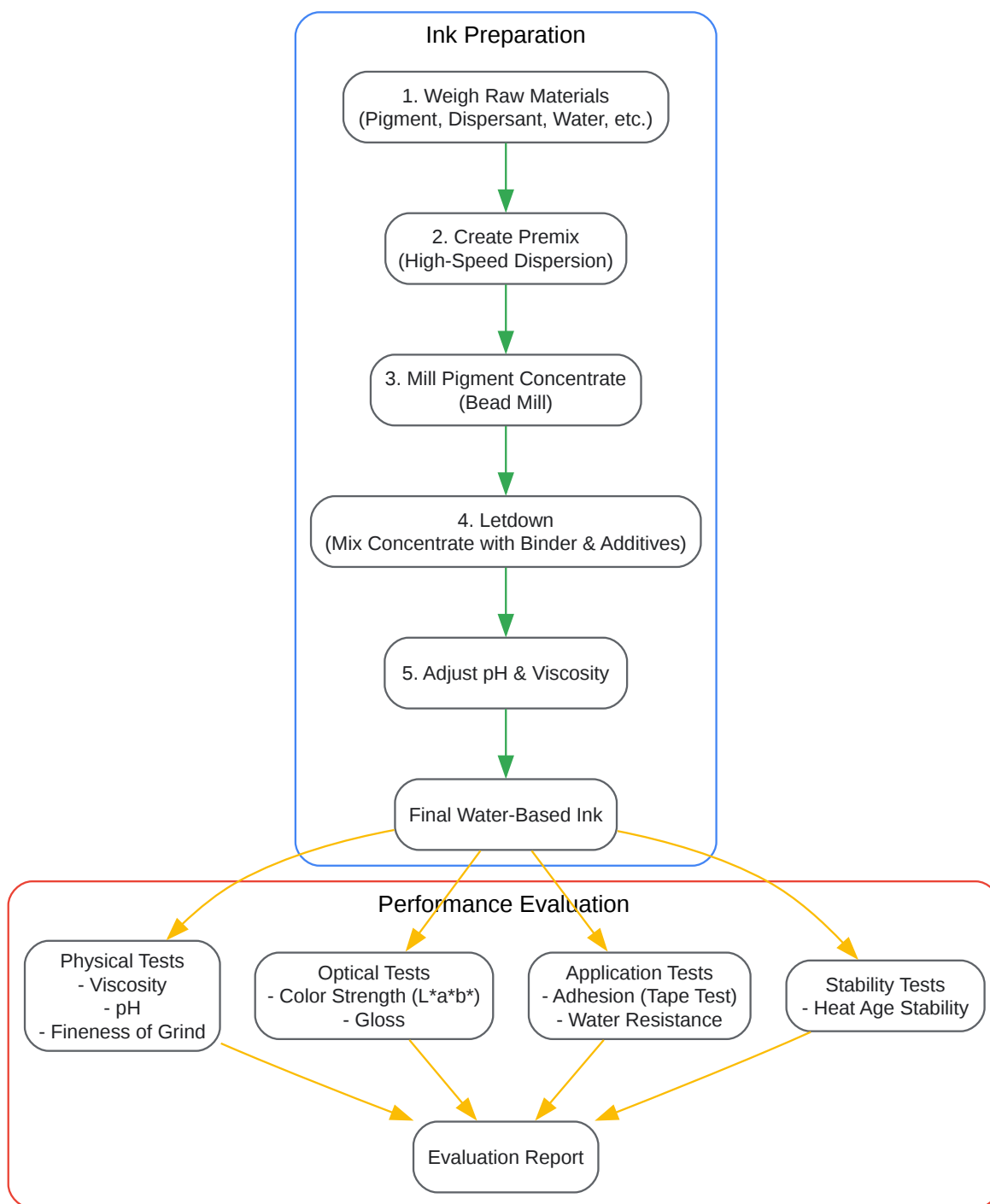
Water, cotton swab

1. Apply the ink to the substrate and allow it to cure fully. 2. Place a drop of water on the surface for a set time or immerse a portion of the print in water. 3. Blot dry and observe for any color bleeding, softening, or loss of adhesion.

Mandatory Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the preparation and testing of a water-based ink using **Pigment Yellow 182**.

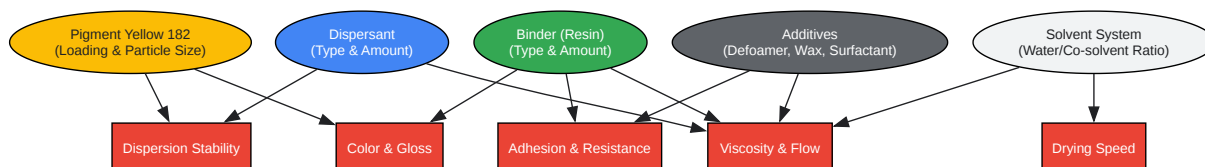


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Caption: Workflow for Water-Based Ink Formulation and Evaluation.

Logical Relationships in Formulation

This diagram shows the key relationships between formulation components and the resulting ink performance characteristics.



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Caption: Influence of Formulation Components on Ink Properties.

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